

2-Amino-4,6-dinitrotoluene CAS number and properties

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Compound of Interest

Compound Name: 2-Amino-4,6-dinitrotoluene

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An In-depth Technical Guide to **2-Amino-4,6-dinitrotoluene**

Chemical Identifier: CAS Number 35572-78-2

This document provides a comprehensive technical overview of **2-Amino-4,6-dinitrotoluene** (2-ADNT), a significant metabolite of the explosive 2,4,6-trinitrotoluene (TNT).^{[1][2]} It is intended for researchers, scientists, and professionals in drug development and environmental science who require detailed information on the compound's properties, synthesis, and analysis. 2-ADNT is frequently studied due to its presence in environments contaminated with TNT and as a major human metabolite of TNT exposure.^{[1][2]}

Chemical and Physical Properties

2-Amino-4,6-dinitrotoluene is a yellow crystalline solid at room temperature.^{[1][3]} Its properties are critical for understanding its environmental fate, transport, and analytical behavior. The estimated moderate water solubility suggests a potential for leaching into groundwater.^[2]

Property	Value	Reference
CAS Number	35572-78-2	[1] [4] [5]
Molecular Formula	C ₇ H ₇ N ₃ O ₄	[1] [4]
Molecular Weight	197.15 g/mol	[4] [6]
Appearance	Pale yellow to orange crystalline solid; Yellow powder	[1] [3]
Melting Point	135 °C or 173 °C	[2] [6]
Boiling Point	334.23 °C (rough estimate)	[6]
Density	1.5115 g/cm ³ (rough estimate)	[6]
Vapor Pressure	4.6 x 10 ⁻⁶ mm Hg at 25°C (predicted average)	[2]
Water Solubility	Estimated as moderate	[2]
Log K _{ow}	1.79 (predicted average)	[2]
Synonyms	2-Methyl-3,5-dinitroaniline, 3,5-Dinitro-o-toluidine, 2A-DNT	[1] [4]

Toxicological and Safety Data

2-ADNT is classified as a toxic substance with significant health hazards. It is harmful through ingestion, inhalation, and skin contact, and may cause damage to organs through prolonged or repeated exposure.[\[4\]](#)[\[7\]](#) Studies in rats have shown it can cause excitement and somnolence.[\[1\]](#) While it is a known metabolite of TNT, the data available is considered inadequate to assess its potential as a human carcinogen.[\[8\]](#)

Hazard Type	Data	Reference
Acute Oral Toxicity	LD ₅₀ (rat): 1394 mg/kg; LD ₅₀ (mouse): 1522 mg/kg	[6]
Acute Lethal Dose	LD ₅₀ = 1167 mg/kg	[9]
Hazard Statements	Toxic if swallowed, in contact with skin, or if inhaled.[4][6]	[4][6]
Irritating to eyes, respiratory system, and skin.[6]	[6]	
Toxic to aquatic life with long-lasting effects.[6][7]	[6][7]	
Adverse Effects	May cause methemoglobinemia.[1]	[1]
May cause damage to the liver and blood systems.[10]	[10]	
Carcinogenicity	Inadequate information to assess carcinogenic potential. [8]	[8]
Chronic Toxicity (Rat)	NOAEL (oral dietary): 2.68 mg/kg; LOAEL: 13.31 mg/kg	[9]

Experimental Protocols

Synthesis Protocol: Selective Reduction of TNT

2-Amino-4,6-dinitrotoluene can be synthesized via the selective reduction of one ortho-nitro group of 2,4,6-trinitrotoluene (TNT). A reported method utilizes iron powder in refluxing acetic acid.[11]

Materials:

- 2,4,6-Trinitrotoluene (TNT)

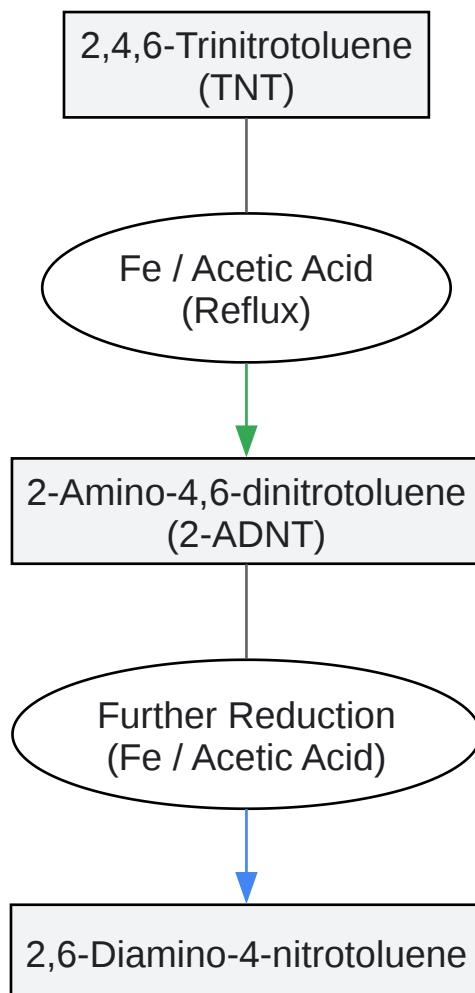
- Iron powder (Fe)
- Glacial Acetic Acid (AcOH)
- Reflux apparatus
- Filtration equipment

Procedure:

- Set up a reflux apparatus with a round-bottom flask, condenser, and heating mantle.
- In the flask, dissolve the starting material, 2,4,6-trinitrotoluene, in glacial acetic acid.
- Add iron powder to the solution. The molar ratio of reagents is crucial for selective reduction and should be optimized based on the literature.
- Heat the mixture to reflux. The reaction time will vary but should be monitored for the consumption of TNT (e.g., by TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the iron and iron oxide byproducts.
- The filtrate contains the product, **2-Amino-4,6-dinitrotoluene**. Further purification can be achieved through crystallization or column chromatography.

Note: This procedure is based on a described synthetic transformation.[\[11\]](#) Researchers should consult the primary literature for precise quantities, reaction times, and safety precautions.

Synthesis of 2-ADNT from TNT



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Caption: Selective reduction pathway of TNT to 2-ADNT.

Analytical Protocol: HPLC-UV Detection

A high-performance liquid chromatography (HPLC) method with a UV detector is commonly used for the sensitive determination of TNT and its degradation byproducts, including 2-ADNT, in environmental samples.[12]

Equipment and Reagents:

- HPLC system with a UV detector

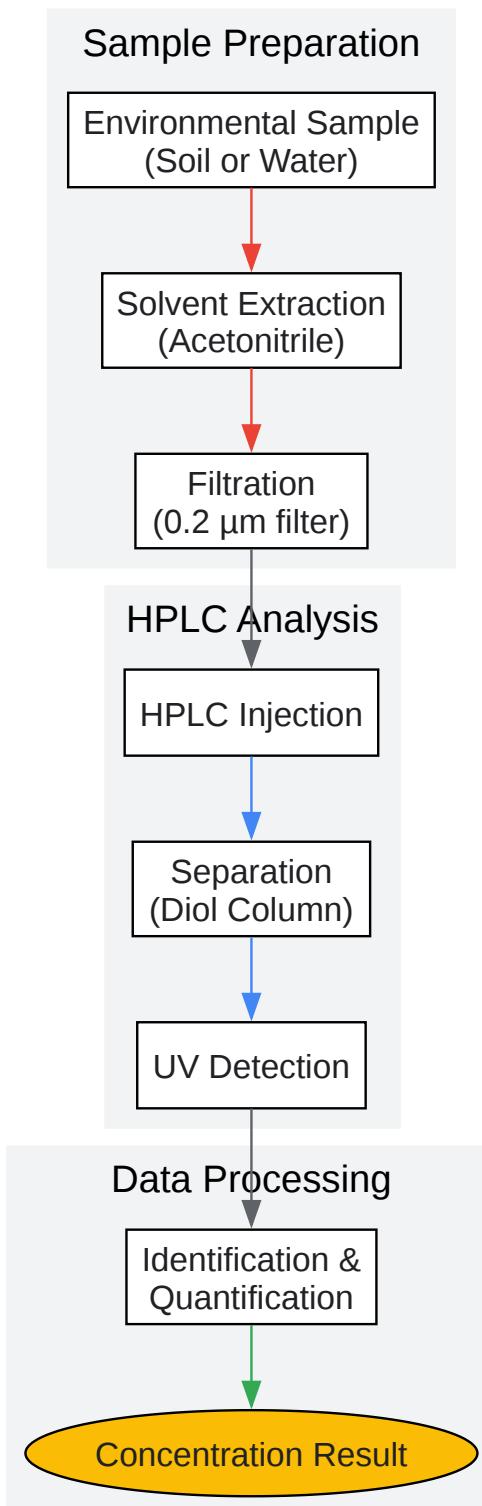
- Diol functionalized column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- 0.2 µm membrane filters
- Sample vials

Procedure:

- Sample Preparation (for soil/water samples):
 - Extract a known quantity of the sample with acetonitrile (e.g., 1:1 ratio for water samples).
[\[12\]](#)
 - For soil, use a method like sonic extraction.
[\[13\]](#)
 - Agitate the mixture (e.g., swirl overnight in the dark for extraction).
[\[12\]](#)
 - Filter the extract through a 0.2 µm membrane filter to remove particulates.
[\[12\]](#)
- HPLC Analysis:
 - Set up the HPLC system with a diol column.
 - Use a gradient elution program with water and acetonitrile as the mobile phase. The specific gradient will depend on the instrument and desired separation but should be optimized to resolve 2-ADNT from other analytes like TNT and 4-ADNT.
[\[12\]](#)
 - Set the injection volume (e.g., 5-20 µL).
 - Set the UV detector to a wavelength appropriate for nitroaromatic compounds (typically in the range of 230-254 nm).
 - Run a standard solution of 2-ADNT to determine its retention time and create a calibration curve for quantification.

- Inject the prepared sample extracts for analysis.
- Data Analysis:
 - Identify the 2-ADNT peak in the sample chromatogram by comparing its retention time to that of the standard.
 - Quantify the concentration of 2-ADNT using the calibration curve.

Analytical Workflow for 2-ADNT

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Caption: General workflow for the analysis of 2-ADNT.

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